

CAS number and molecular formula for Saccharin-13C6

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Compound of Interest

Compound Name: **Saccharin-13C6**

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In-Depth Technical Guide: Saccharin-13C6

This technical guide provides comprehensive information on **Saccharin-13C6**, a stable isotope-labeled form of the artificial sweetener saccharin. It is intended for researchers, scientists, and professionals in drug development and related fields. This document details the compound's fundamental properties, analytical methodologies, and biological interactions, with a focus on its application in scientific research.

Core Compound Information

Saccharin-13C6 is an isotopically labeled version of saccharin where the six carbon atoms of the benzene ring are replaced with the stable isotope carbon-13. This labeling makes it a valuable tool in analytical and metabolic studies, as it can be distinguished from its naturally occurring counterpart by mass spectrometry.

Property	Value	Citation
CAS Number	1286479-01-3	[1] [2] [3] [4]
Molecular Formula	$^{13}\text{C}_6\text{H}_5\text{NO}_3\text{S}$	[1]
Molecular Weight	189.14 g/mol	
Synonyms	o-Benzosulfimide-13C6, 1,2-(Benzisothiazol-13C6)-3(2H)-one 1,1-Dioxide	

Toxicological Profile of Saccharin

Extensive research has been conducted on the toxicology of saccharin. Historically, there were concerns about its potential carcinogenicity, particularly in relation to bladder cancer in rats. However, further studies have led to a re-evaluation of these risks.

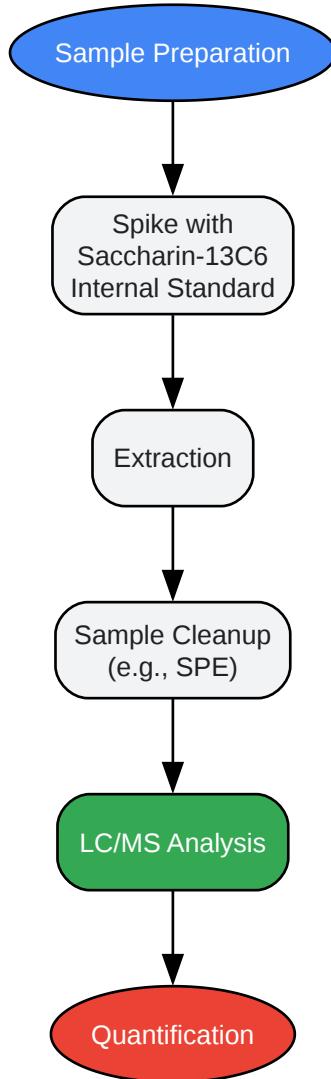
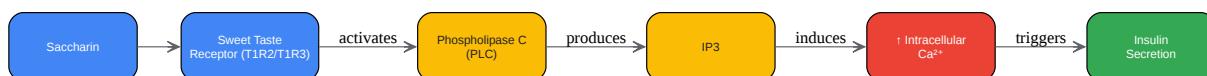
- **Carcinogenicity:** Early studies in the 1970s indicated an increased incidence of bladder tumors in male rats fed high doses of sodium saccharin in two-generation studies. This led to a temporary ban in Canada and a proposed ban in the United States. However, subsequent research has shown that the mechanism of tumor formation is specific to rats and not considered relevant to humans. The International Agency for Research on Cancer (IARC) has since removed saccharin from its list of potential human carcinogens.
- **Genotoxicity:** Saccharin is considered a non-genotoxic compound, meaning it does not damage DNA.
- **Metabolism:** Humans cannot metabolize saccharin, and it is excreted unchanged in the urine.

Biological Signaling and Metabolic Effects

Recent research has focused on the metabolic effects of non-nutritive sweeteners like saccharin, including their impact on insulin secretion and gut microbiota.

Insulin Secretion Pathway

Saccharin has been shown to stimulate insulin secretion from pancreatic β -cells through a mechanism that is dependent on the sweet taste receptor (STR). The proposed signaling cascade involves the activation of Phospholipase C (PLC), leading to an increase in intracellular calcium and subsequent insulin exocytosis.



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